

Safeguarding Your Research: Proper Disposal Procedures for DCC-3116

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	DCC-3116
CAS No.:	2543673-19-2
Cat. No.:	B12363687

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For researchers and scientists in the fast-paced world of drug development, ensuring laboratory safety and proper chemical handling is paramount. This guide provides essential, immediate safety and logistical information for the proper disposal of **DCC-3116**, a selective inhibitor of ULK1/2 kinases. Adherence to these procedures is critical for maintaining a safe research environment and ensuring regulatory compliance.

Key Chemical and Safety Data for DCC-3116

For quick reference, the following table summarizes the key quantitative data for **DCC-3116**.

Property	Value
Molecular Weight	535.61 g/mol [1]
Formula	C ₂₆ H ₃₆ F ₃ N ₇ O ₂ [1][2]
Appearance	Solid[1][2]
Solubility in DMSO	100 mg/mL (186.71 mM)[1]
Storage (Powder)	-20°C for up to 3 years[1]
Storage (In Solvent)	-80°C for up to 1 year[1]

Experimental Protocols: Proper Disposal of DCC-3116

The following step-by-step procedure outlines the recommended protocol for the disposal of **DCC-3116**. This protocol is based on standard laboratory practices for chemical waste. It is imperative to consult the official Safety Data Sheet (SDS) for **DCC-3116** provided by the supplier for complete and specific disposal instructions.

Personal Protective Equipment (PPE) Required:

- Standard laboratory attire (lab coat)
- Chemical safety goggles
- Chemical-resistant gloves (e.g., nitrile)

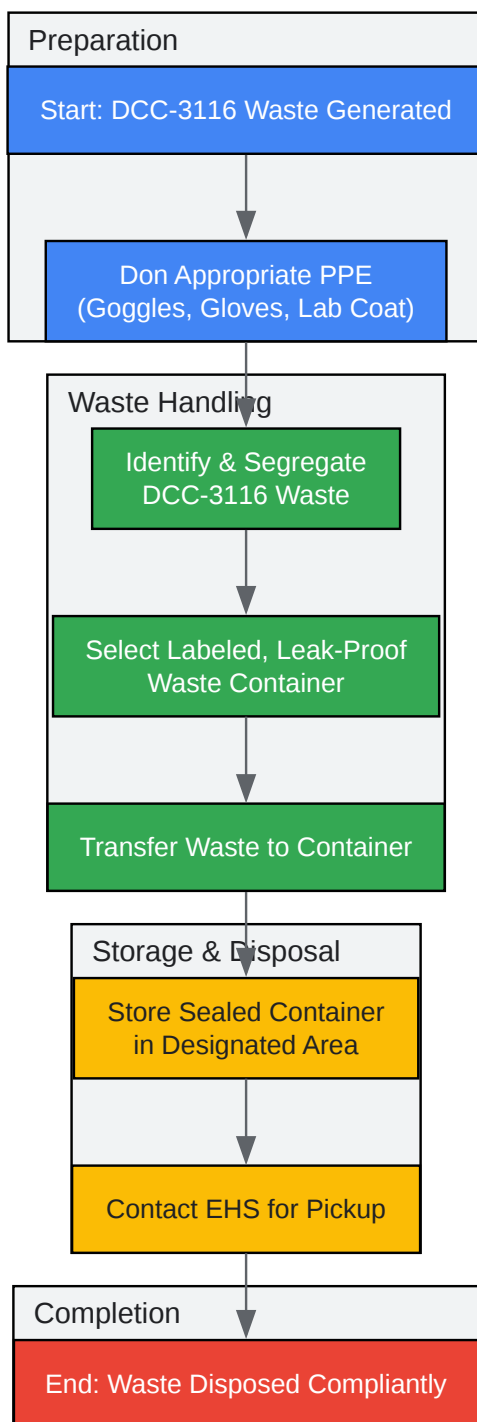
Disposal Procedure:

- Waste Identification and Segregation:
 - Identify all waste streams containing **DCC-3116**. This includes pure compound, solutions, and contaminated labware (e.g., pipette tips, tubes, vials).
 - Segregate **DCC-3116** waste from other chemical waste streams unless otherwise specified by your institution's environmental health and safety (EHS) department.

- Containerization:
 - Use a designated, properly labeled, and leak-proof waste container for all **DCC-3116** waste.
 - The container label should clearly state "Hazardous Waste" and "**DCC-3116**". Include the chemical formula and any known hazards.
- Waste Transfer:
 - Carefully transfer the **DCC-3116** waste into the designated container, avoiding splashes or generating dust.
 - For solutions, use a funnel to prevent spills.
 - For solid waste, handle it in a manner that minimizes airborne particles.
- Storage of Waste:
 - Store the sealed waste container in a designated, well-ventilated, and secure area, away from incompatible materials.
 - Follow your institution's guidelines for the temporary storage of hazardous waste.
- Final Disposal:
 - Arrange for the collection and disposal of the **DCC-3116** waste through your institution's EHS department or a licensed hazardous waste disposal contractor.
 - Do not dispose of **DCC-3116** down the drain or in regular trash.

Logical Workflow for DCC-3116 Disposal

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **DCC-3116**.



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Caption: Logical workflow for the proper disposal of **DCC-3116**.

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References

- 1. DCC-3116 | potent ULK1/2 inhibitor | TargetMol [targetmol.com]
- 2. DCC-3116 | ULK1/2 inhibitor | Probechem Biochemicals [probechem.com]
- To cite this document: BenchChem. [Safeguarding Your Research: Proper Disposal Procedures for DCC-3116]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12363687/docs#safeguarding-your-research-proper-disposal-procedures-for-dcc-3116>]

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